

Application Notes: Determining Cell Viability with the MTT Assay

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Compound of Interest

Compound Name: CRT0063465

Cat. No.: B1192434

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Introduction

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a widely used, reliable colorimetric method for assessing cell viability and proliferation.^{[1][2][3]} This assay is particularly valuable in the fields of drug discovery, toxicology, and cancer research for evaluating the cytotoxic effects of chemical compounds.^{[1][2][3]} The principle of the MTT assay is based on the enzymatic reduction of the yellow tetrazolium salt, MTT, into insoluble purple formazan crystals by mitochondrial dehydrogenases in metabolically active, viable cells.^{[1][3][4][5][6]} The amount of formazan produced is directly proportional to the number of living cells.^[2] These formazan crystals are then solubilized, and the absorbance is measured spectrophotometrically, providing a quantitative measure of cell viability.^[2]

This document provides a detailed protocol for determining the effect of a test compound, exemplified by **CRT0063465**, on cell viability using the MTT assay.

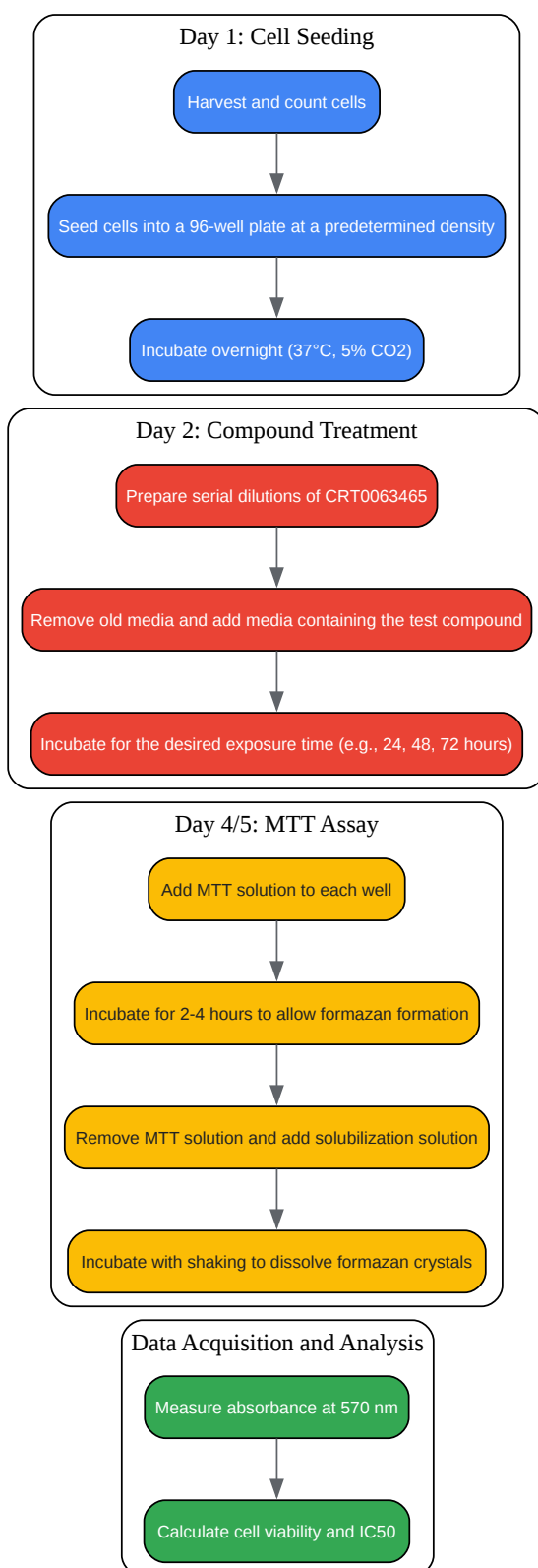
Experimental Protocols

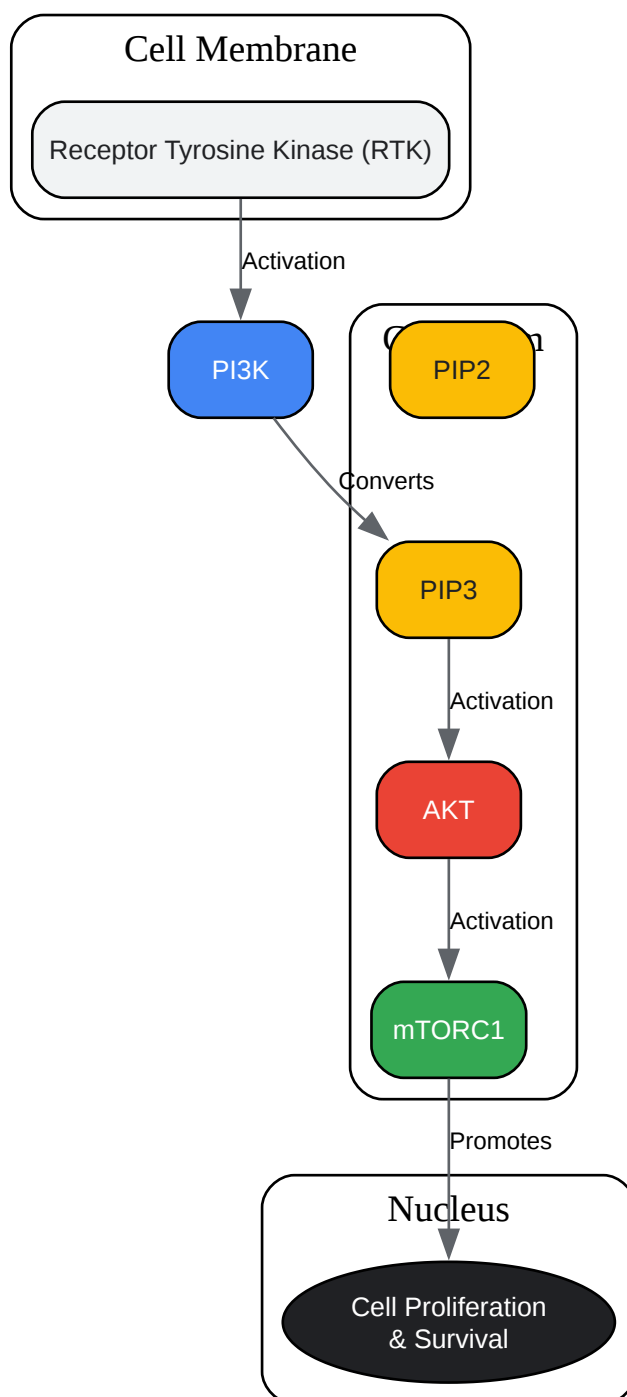
Materials and Reagents

- Cells of interest (e.g., cancer cell line)

- Complete cell culture medium
- **CRT0063465** (or other test compound)
- Phosphate-Buffered Saline (PBS)
- MTT reagent (5 mg/mL in PBS, filter-sterilized)[1][2][4]
- Solubilization solution (e.g., Dimethyl Sulfoxide (DMSO)[2][7], acidified isopropanol, or 10% SDS in 0.01 M HCl[4])
- 96-well flat-bottom sterile microplates
- Multichannel pipette
- Microplate reader capable of measuring absorbance at 570 nm (with a reference wavelength of 630 nm, optional)[1]

Experimental Workflow Diagram





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